

# Application Notes and Protocols: Ammonium Diethyldithiocarbamate in Rubber Vulcanization

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## Compound of Interest

Compound Name: Ammonium diethyldithiocarbamate

Cat. No.: B1582315

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These application notes provide a comprehensive overview of the use of **ammonium diethyldithiocarbamate** as an ultra-accelerator in the sulfur vulcanization of rubber. The information is intended to guide researchers and professionals in developing and evaluating rubber compounds for various applications.

## Introduction

**Ammonium diethyldithiocarbamate** is a member of the dithiocarbamate family of accelerators, which are known for their high reactivity and ability to facilitate rapid vulcanization at lower temperatures. While less common in dry rubber applications compared to its metallic salt counterparts like zinc diethyldithiocarbamate (ZDEC), it serves as a potent accelerator, particularly in latex applications. Dithiocarbamates are classified as ultra-accelerators, significantly reducing the time and energy required for the cross-linking of polymer chains with sulfur. This rapid curing action, however, is often associated with a shorter scorch time, which is the premature initiation of vulcanization at processing temperatures.

## Mechanism of Action

The vulcanization process accelerated by dithiocarbamates is a complex series of chemical reactions that ultimately leads to the formation of a cross-linked polymer network. While the specific mechanism for **ammonium diethyldithiocarbamate** is not as extensively documented as for zinc dithiocarbamates, a similar pathway is proposed. The process can be broadly

divided into the formation of an active accelerator complex, the generation of a sulfurating agent, and the subsequent cross-linking of the rubber chains.

The key stages of the proposed mechanism involve:

- **Formation of the Active Accelerator Complex:** In the presence of activators like zinc oxide and stearic acid, the dithiocarbamate accelerator forms a zinc-dithiocarbamate complex.
- **Reaction with Sulfur:** This active complex then reacts with elemental sulfur (typically in its S<sub>8</sub> ring form) to create a polysulfidic accelerator complex. This complex is the primary sulfurating agent.
- **Formation of Pendent Sulfidic Groups:** The sulfurating agent reacts with the rubber polymer chains at the allylic positions (carbon atoms adjacent to a double bond), forming pendent sulfide groups attached to the polymer backbone.
- **Cross-link Formation:** Finally, these pendent groups react with other polymer chains, either directly or through further interaction with the accelerator complex, to form stable mono-, di-, and polysulfidic cross-links. These cross-links create the three-dimensional network that gives vulcanized rubber its characteristic elasticity and strength.

## Applications in Rubber Compounding

**Ammonium diethyldithiocarbamate** and other dithiocarbamates are utilized in a variety of rubber formulations. Their primary advantages include:

- **Fast Cure Rates:** They enable very short vulcanization cycles, which is economically advantageous in high-volume production.
- **Low-Temperature Curing:** Dithiocarbamates are effective at lower temperatures than many other classes of accelerators, making them suitable for curing articles that may be sensitive to high heat.
- **High Cross-link Density:** Their high activity can lead to a high degree of cross-linking, resulting in vulcanizates with high modulus and hardness.

However, their high reactivity also presents challenges:

- **Scorch Safety:** The tendency for premature vulcanization (scorch) requires careful control of mixing temperatures and times.
- **Narrow Vulcanization Plateau:** The optimal cure time window can be narrow, with a risk of reversion (loss of cross-links and properties) if the curing process is extended for too long.

Dithiocarbamates are often used in combination with other accelerators, such as thiazoles (e.g., MBT, MBTS) and sulfenamides (e.g., CBS, TBBS), to achieve a synergistic effect. This can provide a balance of fast cure rates and improved scorch safety.

## Experimental Protocols

The evaluation of **ammonium diethyldithiocarbamate** in a rubber formulation involves standardized procedures for compounding, vulcanization, and testing. The following protocols are based on widely accepted ASTM standards.

### 4.1. Rubber Compounding

This protocol describes the preparation of a rubber compound using a two-roll mill, in accordance with ASTM D3182.

Materials and Equipment:

- Natural Rubber (NR)
- **Ammonium Diethyldithiocarbamate**
- Zinc Oxide (activator)
- Stearic Acid (activator)
- Sulfur (vulcanizing agent)
- Carbon Black (filler, optional)
- Two-roll mill
- Analytical balance

#### Procedure:

- **Mastication:** Pass the natural rubber through the tight nip of the two-roll mill several times to soften it and reduce its viscosity.
- **Incorporation of Activators:** Add the zinc oxide and stearic acid to the masticated rubber on the mill and continue milling until they are fully dispersed.
- **Addition of Accelerator:** Introduce the **ammonium diethyldithiocarbamate** to the compound and mill until a homogenous mixture is achieved.
- **Incorporation of Filler (if applicable):** If using a filler like carbon black, add it gradually to the rubber compound on the mill.
- **Addition of Sulfur:** Add the sulfur as the final ingredient. Keep the milling time and temperature to a minimum after adding sulfur to prevent scorching.
- **Sheeting Out:** Once all ingredients are thoroughly dispersed, cut the compound from the mill and pass it through the nip endwise six times, rolling it up after each pass. Finally, sheet out the compound to a uniform thickness.
- **Conditioning:** Store the compounded rubber sheet at room temperature for at least 16 hours but no more than 96 hours before vulcanization.

#### 4.2. Evaluation of Curing Characteristics

The curing characteristics of the rubber compound are determined using a Moving Die Rheometer (MDR) or an Oscillating Disk Rheometer (ODR) as per ASTM D5289.

#### Equipment:

- Moving Die Rheometer (MDR) or Oscillating Disk Rheometer (ODR)

#### Procedure:

- Set the rheometer to the desired vulcanization temperature (e.g., 150°C).

- Place a sample of the uncured rubber compound of a specified weight or volume into the rheometer cavity.
- Start the test. The rheometer will oscillate one of the dies and measure the torque required to do so as the rubber vulcanizes.
- The test continues until the torque reaches a maximum or for a predetermined amount of time.
- From the resulting rheometer curve (torque vs. time), the following parameters are determined:
  - ML (Minimum Torque): An indication of the viscosity of the unvulcanized compound.
  - MH (Maximum Torque): An indication of the stiffness or modulus of the fully vulcanized compound.
  - ts1 or ts2 (Scorch Time): The time it takes for the torque to rise by 1 or 2 dN·m above ML, respectively. This indicates the onset of vulcanization.
  - t90 (Optimum Cure Time): The time required to reach 90% of the maximum torque.

#### 4.3. Preparation of Vulcanized Test Sheets

Vulcanized rubber sheets for physical property testing are prepared by compression molding according to ASTM D3182.

Equipment:

- Compression molding press with heated platens
- Mold of desired dimensions

Procedure:

- Preheat the compression molding press to the vulcanization temperature determined from the rheometer data.

- Place a piece of the uncured rubber compound into the preheated mold.
- Close the press and apply a specified pressure.
- Cure the rubber for the optimum cure time ( $t_{90}$ ) determined from the rheometer test.
- After the curing time has elapsed, open the press, remove the mold, and carefully take out the vulcanized rubber sheet.
- Allow the sheet to cool to room temperature.

#### 4.4. Evaluation of Physical Properties

The physical properties of the vulcanized rubber are tested according to relevant ASTM standards.

Tensile Properties (ASTM D412):

- Cut dumbbell-shaped test specimens from the vulcanized sheet.
- Measure the thickness and width of the narrow section of the specimens.
- Test the specimens in a tensile testing machine at a constant rate of crosshead movement.
- Record the force and elongation until the specimen breaks.
- Calculate the tensile strength (stress at break), elongation at break, and modulus at various elongations (e.g., 100%, 300%).

Hardness (ASTM D2240):

- Measure the Shore A hardness of the vulcanized sheet using a durometer.

## Data Presentation

The following tables present a template for the quantitative data that should be collected when evaluating a rubber compound accelerated with **ammonium diethyldithiocarbamate**. As specific data for **ammonium diethyldithiocarbamate** is not readily available in the public

domain, representative data for a natural rubber compound accelerated with a common dithiocarbamate, Zinc Diethyldithiocarbamate (ZDEC), is provided for illustrative purposes.

Table 1: Typical Natural Rubber Formulation

Ingredient	Parts per Hundred Rubber (phr)
Natural Rubber (SMR 20)	100
Zinc Oxide	5.0
Stearic Acid	2.0
N330 Carbon Black	40.0
Sulfur	2.0
Accelerator (e.g., Ammonium Diethyldithiocarbamate)	0.5 - 1.5

Table 2: Illustrative Curing Characteristics of a Dithiocarbamate-Accelerated NR Compound (Vulcanization Temperature: 150°C)

Parameter	Unit	Value (with ZDEC as accelerator)
ML (Minimum Torque)	dN·m	1.5
MH (Maximum Torque)	dN·m	18.0
ts2 (Scorch Time)	min	1.2
t90 (Optimum Cure Time)	min	4.5

Note: This data is representative and will vary depending on the specific formulation and test conditions.

Table 3: Illustrative Physical Properties of a Dithiocarbamate-Accelerated NR Vulcanizate

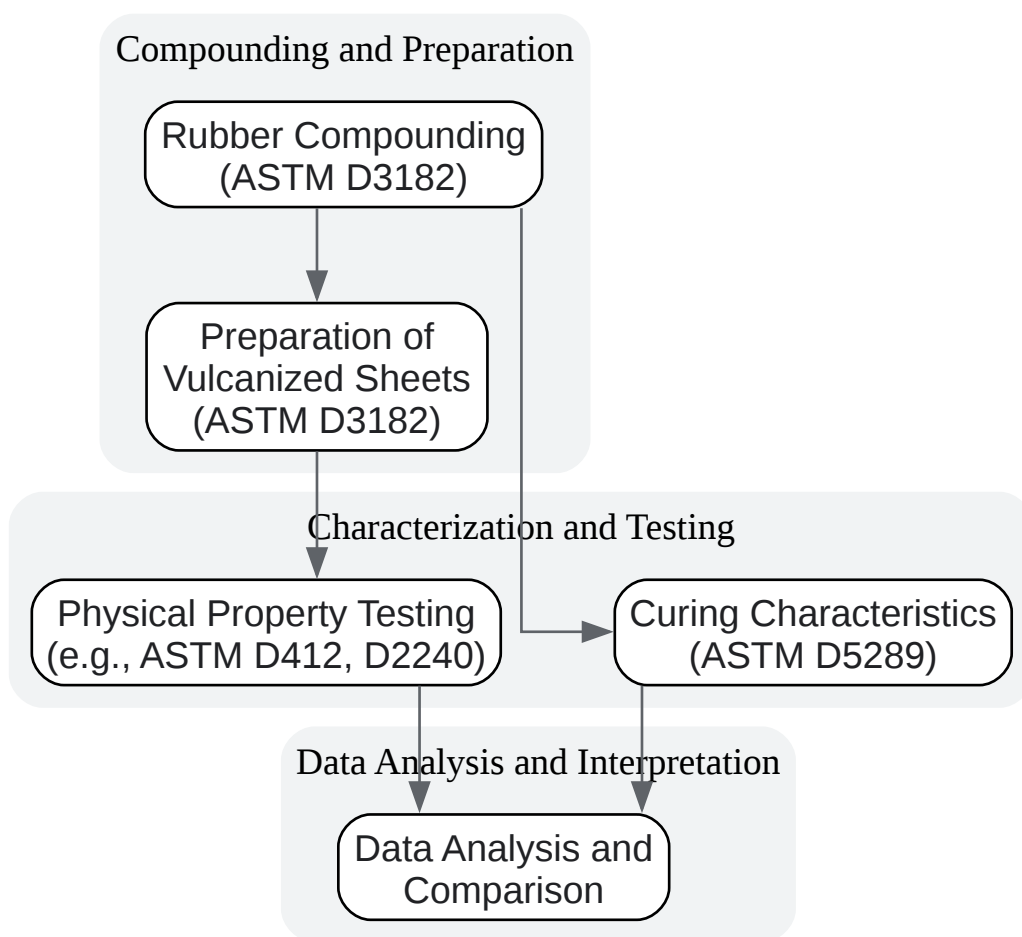
Property	Unit	Value (with ZDEC as accelerator)
Tensile Strength	MPa	22
Elongation at Break	%	550
Modulus at 300% Elongation	MPa	12
Hardness	Shore A	60

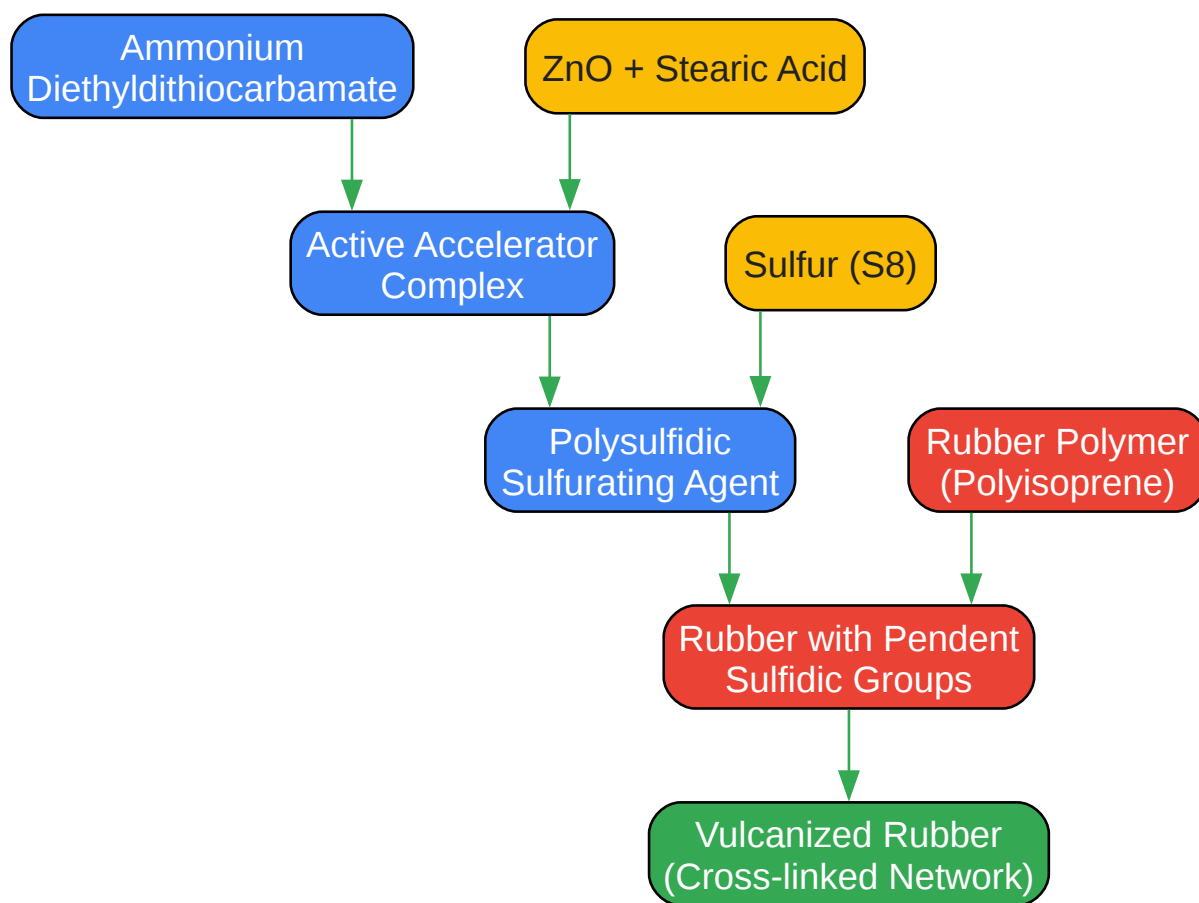
Note: This data is representative and will vary depending on the specific formulation and curing conditions.

## Visualization of the Vulcanization Process

The following diagrams illustrate the logical workflow of the experimental process and a simplified representation of the proposed vulcanization signaling pathway.







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